

# Indanthrene: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Indanthrene*

Cat. No.: B7773128

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## Abstract

**Indanthrene**, also known as Indanthrone or Pigment Blue 60, is a synthetic anthraquinone dye recognized for its exceptional stability and deep blue hue. This technical guide provides an in-depth overview of **Indanthrene**, focusing on its core chemical and physical properties, synthesis, and toxicological profile. While primarily utilized as a high-performance pigment in various industrial applications, this document also explores its emerging relevance in materials science and touches upon considerations for its handling and potential biological interactions pertinent to research and development. All quantitative data is presented in structured tables for clarity, and key processes are visualized using workflow diagrams.

## Core Compound Information

**Indanthrene** is a polycyclic aromatic organic compound with a complex molecular structure that contributes to its remarkable stability.

Identifier	Value	Source
Chemical Name	6,15-Dihydrodinaphtho[2,3-a:2',3'-h]phenazine-5,9,14,18-tetron	<a href="#">[1]</a>
Common Names	Indanthrene, Indanthrone, C.I. Vat Blue 4, Pigment Blue 60	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	81-77-6	<a href="#">[1]</a>
Molecular Formula	C <sub>28</sub> H <sub>14</sub> N <sub>2</sub> O <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	442.43 g/mol	<a href="#">[1]</a>

## Physicochemical Properties

Indanthrene's physical and chemical characteristics are central to its application and handling.

Property	Value	Source
Appearance	Dark blue solid with a metallic luster	<a href="#">[1]</a>
Melting Point	470-500 °C (decomposes)	<a href="#">[1]</a>
Density	1.6 g/mL	<a href="#">[1]</a>
Solubility	Insoluble in water and most organic solvents. Soluble in concentrated sulfuric acid.	<a href="#">[3]</a> <a href="#">[4]</a>
Stability	Extremely stable to light and heat. Sensitive to chlorine.	<a href="#">[5]</a>

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of Indanthrene.

Technique	Data	Source
UV-Visible Spectroscopy	$\lambda_{\text{max}} = 278 \text{ nm}$ (on cellophane film)	[3]
FT-IR Spectroscopy	Spectra available in databases such as the Infrared and Raman Users Group (IRUG) spectral database.	[6]
Raman Spectroscopy	Spectra have been reported and analyzed, aided by density functional theory calculations.	[7][8]
Mass Spectrometry	Mass spectra have been used to confirm the molecular weight and fragmentation patterns.	[9]
$^1\text{H}$ and $^{13}\text{C}$ NMR	Due to its insolubility in common NMR solvents, obtaining $^1\text{H}$ and $^{13}\text{C}$ NMR spectra for the parent compound is challenging. However, spectra for soluble derivatives have been reported.	[9]

## Experimental Protocols: Synthesis of Indanthrene

The primary method for synthesizing **Indanthrene** is through the dimerization of 2-aminoanthraquinone in a strongly alkaline medium at high temperatures.

Reaction: Dimerization of 2-aminoanthraquinone via intramolecular cyclization and subsequent oxidation.

Materials:

- 2-aminoanthraquinone

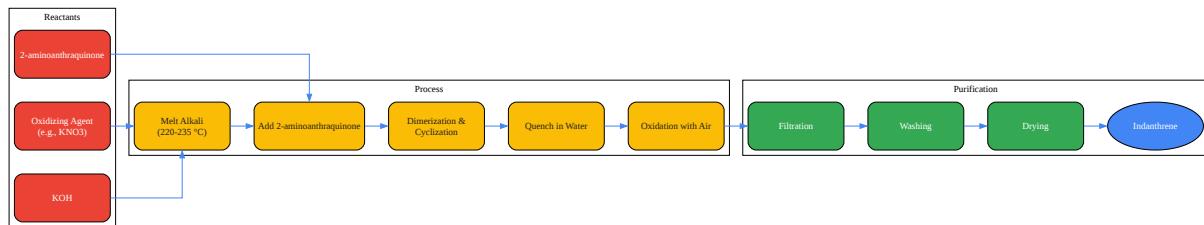
- Potassium hydroxide (KOH)
- Oxidizing agent (e.g., potassium nitrate,  $\text{KNO}_3$ ) (optional, to improve yield)
- Water

**Equipment:**

- High-temperature reaction vessel (e.g., iron or nickel crucible)
- Mechanical stirrer
- Furnace or high-temperature heating mantle
- Buchner funnel and flask
- Filter paper

**Procedure:**

- A mixture of potassium hydroxide and an oxidizing agent is heated in the reaction vessel to a molten state (approximately 220-235 °C).
- 2-aminoanthraquinone is gradually added to the molten alkali with constant stirring.
- The reaction mixture is maintained at 220-235 °C for a specified period, during which the dimerization and cyclization occur.
- The reaction progress can be monitored by observing a color change in the melt.
- Upon completion, the hot melt is carefully poured into water.
- The suspension is boiled, and air is bubbled through to oxidize the intermediate to **Indanthrene**.
- The solid product is collected by filtration, washed with hot water until the filtrate is neutral, and then dried.



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### Synthesis Workflow for **Indanthrene**.

## Toxicological and Safety Data

Understanding the toxicological profile of **Indanthrene** is essential for safe handling and for evaluating its potential in applications where biological interaction is a consideration.

Parameter	Value	Species	Source
Acute Oral Toxicity (LD50)	> 5000 mg/kg	Rat	<a href="#">[5]</a>
Acute Inhalation Toxicity (LC50)	> 5.5 mg/L	Rat	<a href="#">[5]</a>
Acute Dermal Toxicity (LD50)	≥ 1050 mg/kg	Rat	<a href="#">[5]</a>
Skin Irritation	Non-irritating	Rabbit	<a href="#">[10]</a>
Eye Irritation	Non-irritating	Rabbit	<a href="#">[10]</a>

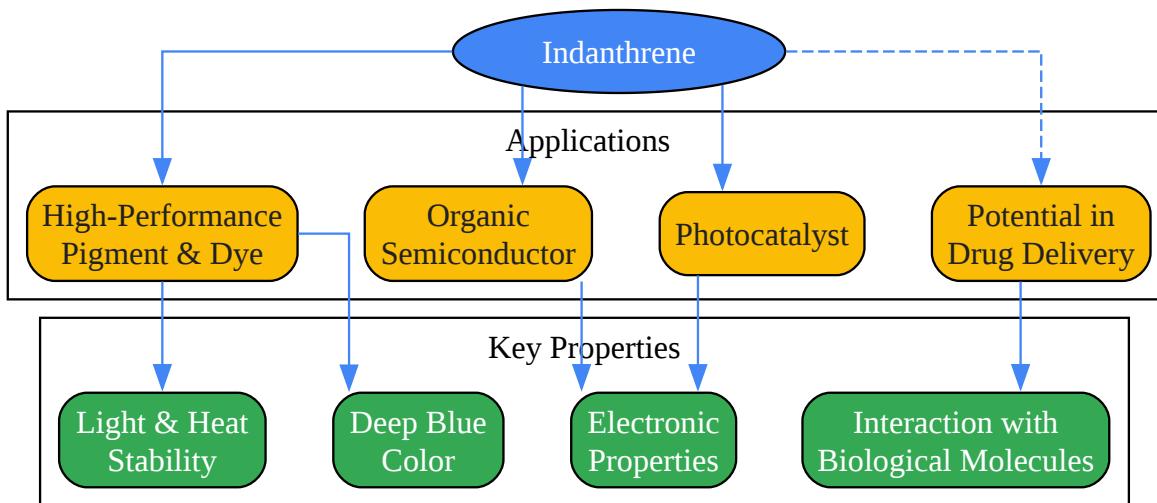
#### Safety Precautions:

- Handle in a well-ventilated area.
- Wear appropriate personal protective equipment (gloves, safety glasses).
- Avoid dust formation, as fine particulates can pose a dust explosion risk.
- Store in a dry, cool, and tightly sealed container.[\[10\]](#)

It is important to note that while **Indanthrene** itself is not classified as hazardous, it belongs to the anthraquinone class of compounds, some of which have been associated with toxic and carcinogenic effects.[\[3\]](#)[\[11\]](#)

## Applications and Relevance to Research and Development

**Indanthrene**'s primary use is as a pigment and vat dye due to its excellent fastness properties. [\[1\]](#) However, its unique electronic and chemical properties have led to its investigation in other fields.

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### Applications and Corresponding Properties of **Indanthrene**.

- **Pigments and Dyes:** Its exceptional resistance to light, heat, and weathering makes it ideal for automotive coatings, high-quality paints, and textiles.[\[1\]](#)
- **Organic Electronics:** **Indanthrene** has been investigated as an organic semiconductor, with potential applications in electronic devices.[\[1\]](#)
- **Photocatalysis:** Its ability to absorb light and facilitate chemical reactions has led to research into its use as a photocatalyst, for instance, in the generation of oxygen from water.[\[1\]](#)
- **Drug Development:** While direct applications of **Indanthrene** in drug delivery are still emerging, its stable polycyclic structure and potential for chemical modification make it a compound of interest.[\[12\]](#) The broader class of anthraquinones has been studied for various biological activities, though the specific toxicological profile of **Indanthrene** must be carefully considered.

## Conclusion

**Indanthrene** is a well-established compound with a robust set of physicochemical properties that have cemented its role as a high-performance pigment. For researchers and scientists, its synthesis provides a classic example of industrial organic chemistry. For those in drug

development, while not a therapeutic agent itself, its stable scaffold and the broader biological activities of the anthraquinone class may offer a starting point for the design of new molecules. Further research into its biological interactions and the development of soluble derivatives for more detailed spectroscopic analysis will be crucial in unlocking its full potential in advanced applications.

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